

Definitive Structural Confirmation of N-[(2-bromophenyl)methyl]cyclohexanamine: A Comparative Guide

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Compound of Interest

Compound Name: N-[(2-bromophenyl)methyl]cyclohexanamine

Cat. No.: B13238975

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Executive Summary

In the development of halogenated secondary amines like **N-[(2-bromophenyl)methyl]cyclohexanamine** (CAS: 356531-41-4), structural ambiguity often arises from the flexibility of the benzylic linker and the potential for regioisomeric impurities (e.g., ortho- vs. meta- bromo substitution) carried over from starting materials. While Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) provide connectivity and molecular weight data, they fail to definitively resolve the three-dimensional spatial arrangement and intermolecular halogen bonding networks that dictate solid-state stability and bioavailability.

This guide outlines the protocol for confirming the absolute structure of **N-[(2-bromophenyl)methyl]cyclohexanamine** using Single Crystal X-ray Diffraction (SC-XRD), positioning it as the superior alternative to spectroscopic approximations.

Part 1: Comparative Analysis of Structural Determination Methods

For a drug development professional, choosing the right characterization method is a balance of speed vs. resolution. The table below objectively compares SC-XRD against standard spectroscopic alternatives for this specific compound class.

Table 1: Methodological Efficacy Comparison

Feature	¹ H / ¹³ C NMR	High-Res Mass Spec (HRMS)	SC-XRD (Gold Standard)
Primary Output	Connectivity & chemical environment	Elemental composition & mass	Absolute 3D atomic coordinates
Isomer Resolution	Moderate: Ortho/meta/para coupling patterns can be complex if signals overlap.	Low: Cannot distinguish regioisomers (same m/z).	High: Unambiguously locates the Br atom relative to the amine.
Conformational Data	Averaged: Shows time-averaged solution state; flexible linkers blur data.	None: Gas-phase fragmentation only.	Definitive: Captures the precise solid-state conformation (torsion angles).
Intermolecular Interactions	Inferred: NOE signals suggest proximity but not bonding strength.	None.	Direct Observation: Visualizes Br...Br or N-H...Br interactions. [1] [2] [3]
Sample Requirement	~5-10 mg (Recoverable)	<1 mg (Destructive)	Single Crystal (~0.1-0.3 mm)

Part 2: Experimental Protocol for Structural Confirmation

Phase 1: Synthesis & Purification (Prerequisite)

Context: The target is typically synthesized via reductive amination of 2-bromobenzaldehyde and cyclohexylamine.

- Reaction: Condense 2-bromobenzaldehyde with cyclohexylamine in MeOH to form the imine (Schiff base).
- Reduction: Treat with NaBH₄ to yield the secondary amine.
- Purification: Silica gel chromatography (Hexane/EtOAc).



Expert Insight: Free secondary amines with cyclohexyl groups are often viscous oils or low-melting solids, making them poor candidates for direct X-ray diffraction. Do not attempt to crystallize the oil directly.

Phase 2: Salt Formation Strategy (The "Crystal Engineering" Step)

To generate diffraction-quality crystals, convert the amine to a hydrochloride or hydrobromide salt. This introduces ionic interactions that stabilize the lattice.

- Dissolution: Dissolve 100 mg of the purified free amine oil in 2 mL of diethyl ether.
- Acidification: Dropwise add 2M HCl in diethyl ether until precipitation is complete.
- Isolation: Filter the white solid (N-[(2-bromophenyl)methyl]cyclohexanaminium chloride).

Phase 3: Crystallization Protocol

Objective: Grow a single crystal suitable for X-ray analysis (approx. 0.2 x 0.2 x 0.2 mm).

- Method A: Slow Evaporation (Recommended)
 - Dissolve 20 mg of the salt in a minimal amount of Ethanol/Methanol (1:1).

- Cover the vial with Parafilm and poke 3-4 small holes.
- Allow to stand at room temperature for 2-5 days.
- Method B: Vapor Diffusion (Alternative)
 - Dissolve salt in Methanol (inner vial).
 - Place inner vial in a larger jar containing Diethyl Ether (anti-solvent).
 - Seal the outer jar. Ether vapors will slowly diffuse into the methanol, forcing crystallization.

Phase 4: Data Collection & Refinement

Instrument: Bruker D8 QUEST or equivalent diffractometer (Mo K α or Cu K α radiation).

- Mounting: Select a clear, prismatic crystal and mount on a glass fiber or MiTeGen loop using paratone oil.
- Cooling: Maintain sample at 100 K using a nitrogen stream (minimizes thermal motion of the cyclohexyl ring).
- Strategy: Collect a full sphere of data (redundancy > 4) to ensure accurate absorption correction, critical for the heavy Bromine atom (Z=35).
- Refinement: Use SHELXL [1] for structure refinement.
 - Check: The cyclohexyl ring often exhibits disorder (chair vs. boat). Model this using PART commands if necessary.
 - Check: Locate the N-H hydrogen in the difference Fourier map to confirm the salt formation (R-NH₂⁺-R).

Part 3: Data Interpretation & Validation

When analyzing the solved structure, verify these specific parameters to confirm identity and quality:

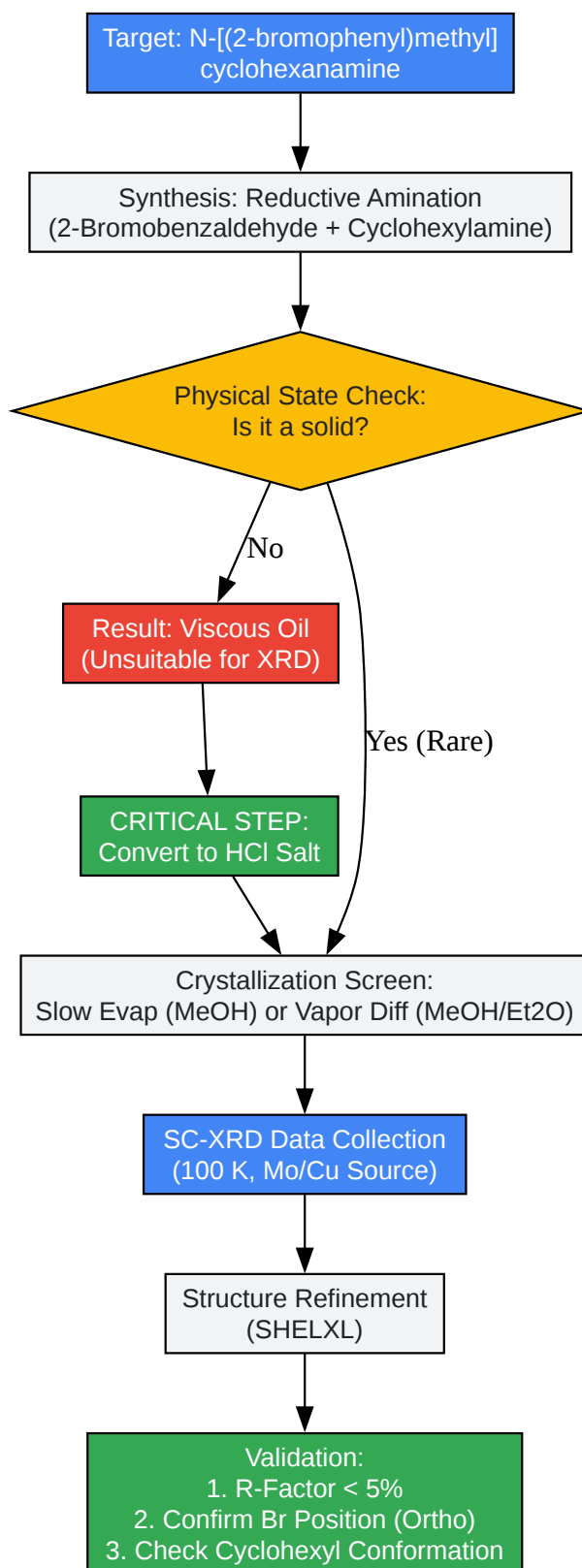
- R-Factor: A final

value < 0.05 (5%) indicates a high-quality solution.

- Bond Lengths:
 - C-Br: Expect ~1.89 - 1.91 Å (typical for aryl bromides) [2].
 - C-N: Expect ~1.47 - 1.50 Å for the benzylic and cyclohexyl C-N bonds.
- Torsion Angles:
 - Check the C(aromatic)-CH₂-NH-C(cyclohexyl) torsion angle. This defines the "twist" of the molecule and explains its steric bulk.
- Halogen Bonding:
 - Measure distances between the Br atom and nearby nucleophiles (e.g., Cl⁻ counterion or adjacent Br atoms). A distance less than the sum of van der Waals radii (< 3.7 Å) suggests a structure-directing halogen bond.

Part 4: Workflow Visualization

The following diagram illustrates the logical flow from synthesis to definitive structural confirmation, highlighting the critical decision points.



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Figure 1: Decision matrix and workflow for the crystallographic confirmation of the target amine, emphasizing the salt formation step for oily intermediates.

References

- Sheldrick, G. M. (2015). "Crystal structure refinement with SHELXL." Acta Crystallographica Section C: Structural Chemistry, 71(1), 3-8. [Link](#)
- Allen, F. H., et al. (1987). "Tables of bond lengths determined by X-ray and neutron diffraction. Part 1. Bond lengths in organic compounds." Journal of the Chemical Society, Perkin Transactions 2, S1-S19. [Link](#)
- Groom, C. R., et al. (2016). "The Cambridge Structural Database." Acta Crystallographica Section B: Structural Science, Crystal Engineering and Materials, 72(2), 171-179. [Link](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. sciforum.net \[sciforum.net\]](#)
- [3. Crystal structure and Hirshfeld surface analysis of \(2E\)-1-\(4-bromophenyl\)-3-\(2-methylphenyl\)prop-2-en-1-one - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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